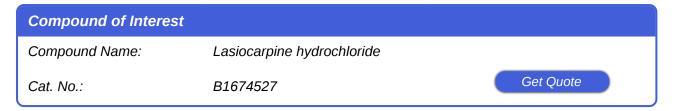


Application Note & Protocol: Preparation and Handling of Lasiocarpine Hydrochloride Stock Solutions

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Audience: Researchers, scientists, and drug development professionals.

Abstract: Lasiocarpine is a pyrrolizidine alkaloid known for its hepatotoxic and antimitotic properties, making it a valuable tool in toxicological and cancer research.[1] It functions by metabolic activation in the liver to reactive pyrrolic metabolites, which can form adducts with cellular macromolecules like DNA, inducing a DNA damage response and subsequent cell cycle arrest.[2][3][4] Proper preparation of **Lasiocarpine hydrochloride** stock solutions is critical for experimental reproducibility and ensuring laboratory safety. This document provides a detailed protocol for the preparation, storage, and handling of **Lasiocarpine hydrochloride** stock solutions, along with essential safety information and a summary of its mechanism of action.

Safety and Handling Precautions

Lasiocarpine is a known carcinogen and is highly toxic.[1][5] It is fatal if swallowed, inhaled, or comes into contact with skin.[6] Strict adherence to safety protocols is mandatory.

Table 1: Hazard Summary and Safety Recommendations



Hazard Category	Description & Precautions	
Toxicity	Fatal if swallowed, in contact with skin, or if inhaled.[6] Always handle in a certified chemical fume hood. Avoid generation of dust.[6][7]	
Carcinogenicity	Known liver carcinogen.[1]	
Personal Protective Equipment (PPE)	Wear a lab coat, safety glasses, and impervious gloves.[5][6] All protective clothing should be clean and put on before work.	
Handling	Do not eat, drink, or smoke in the handling area. [5][8] Wash hands and face thoroughly after handling.[6][7]	
Spill & Disposal	For spills, evacuate the area, cover drains, and collect the material carefully without creating dust.[6] Dispose of contaminated waste via incineration by a licensed professional waste disposal service.[1]	
First Aid	Skin Contact: Immediately wash with soap and water.[5] Eye Contact: Flush with large amounts of water for at least 15 minutes.[5] Ingestion/Inhalation: Move to fresh air. Seek immediate medical attention.[7][8]	
Incompatibilities	Avoid strong oxidizing agents and strong bases (e.g., sodium hydroxide).[5] Lasiocarpine is readily hydrolyzed by alkali.[9]	

Physicochemical Properties and Storage

Proper storage is crucial to maintain the stability and integrity of Lasiocarpine hydrochloride.

Table 2: Physicochemical Data



Property	Value	Source
Chemical Formula	C21H33NO7·HCl	(Calculated)
Molecular Weight	~447.96 g/mol	(Calculated from base MW of 411.50[10])
Appearance	Colorless plates or beige crystalline solid.[1]	PubChem[1]
Solubility	Soluble in water.[1] The parent compound (Lasiocarpine) is soluble in DMSO, alcohol, and ether.[1][10]	PubChem, MedKoo[1][10]

Table 3: Recommended Storage Conditions

Form	Solvent	Short-Term Storage (Days to Weeks)	Long-Term Storage (Months to Years)
Solid Powder	N/A	0 - 4°C in a desiccator, under inert atmosphere.	-20°C in a desiccator, under inert atmosphere.[1][10]
Stock Solution	Sterile Water or PBS	0 - 4°C	-20°C (Recommended to aliquot to avoid freeze-thaw cycles)

Experimental Protocols

Protocol 1: Preparation of a 10 mM Lasiocarpine Hydrochloride Aqueous Stock Solution

This protocol describes the preparation of a 10 mM stock solution in sterile water. Adjust calculations accordingly for different desired concentrations.

Materials:

• Lasiocarpine hydrochloride powder



- Sterile, nuclease-free water or Phosphate-Buffered Saline (PBS)
- Calibrated analytical balance
- Chemical fume hood
- Sterile conical tubes (e.g., 15 mL)
- · Sterile, light-blocking cryovials
- 0.22 μm sterile syringe filter
- Sterile syringes
- Vortex mixer

Procedure:

- Acclimatization: Before opening, allow the vial of Lasiocarpine hydrochloride to equilibrate to room temperature for at least 20 minutes to prevent condensation.
- Calculation:
 - Calculate the mass required to make the desired volume and concentration.
 - Example for 1 mL of a 10 mM stock solution (MW = 447.96 g/mol):
 - Mass (g) = Volume (L) x Concentration (mol/L) x MW (g/mol)
 - Mass (mg) = $(0.001 \text{ L}) \times (0.010 \text{ mol/L}) \times (447.96 \text{ g/mol}) \times (1000 \text{ mg/g}) = 4.48 \text{ mg}$
- Weighing: In a chemical fume hood, carefully weigh the calculated amount of Lasiocarpine hydrochloride powder into a sterile conical tube.
- Dissolution:
 - Add the desired volume of sterile water or PBS to the conical tube.



 Cap the tube tightly and vortex thoroughly until the solid is completely dissolved. Gentle warming (to 37°C) or brief sonication can be used to aid dissolution if necessary.

Sterilization:

- Draw the solution into a sterile syringe.
- Attach a 0.22 μm sterile syringe filter to the syringe.
- Filter the solution into a new sterile conical tube to remove any potential microbial contamination.

Aliquoting and Storage:

- Dispense the sterile stock solution into smaller, single-use aliquots in sterile, light-blocking cryovials. This minimizes freeze-thaw cycles which can degrade the compound.
- Label each vial clearly with the compound name, concentration, date of preparation, and solvent.
- For long-term storage, place the aliquots at -20°C.[10] For short-term storage, 4°C is acceptable.[10]

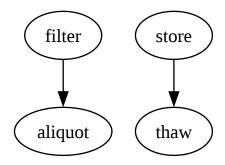
Protocol 2: Preparation of Working Solutions

Procedure:

- Thawing: Thaw a single aliquot of the stock solution at room temperature, protected from light.
- Dilution: Dilute the stock solution to the final desired working concentration using the appropriate sterile cell culture medium or experimental buffer.
 - \circ Example for a 100 μ M working solution from a 10 mM stock: Perform a 1:100 dilution (e.g., add 10 μ L of 10 mM stock to 990 μ L of medium).
- Application: Mix gently and immediately add the working solution to your experimental setup (e.g., cell culture plate).

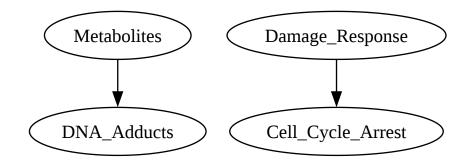


Visualized Workflows and Pathways



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Figure 1: Lasiocarpine Hydrochloride Experimental Workflow



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Figure 2: Simplified Lasiocarpine Mechanism of Action

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